

tert-Butyl 3-hydroxypropylmethylcarbamate CAS number and molecular weight

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Compound of Interest

Compound Name: *tert-Butyl 3-hydroxypropylmethylcarbamate*

Cat. No.: *B028104*

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Technical Guide: tert-Butyl 3-hydroxypropylmethylcarbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-Butyl 3-hydroxypropylmethylcarbamate**, a key chemical intermediate. The document outlines its chemical properties, a known synthetic application, and the broader context of its utility in pharmaceutical research and development, based on the functions of structurally related compounds.

Compound Identification and Properties

tert-Butyl 3-hydroxypropylmethylcarbamate is a carbamate ester characterized by a tert-butoxycarbonyl (Boc) protecting group on a methylated nitrogen atom, with a terminal hydroxypropyl group. This bifunctional nature makes it a useful building block in organic synthesis.

Property	Value	Source
CAS Number	98642-44-5	[1]
Molecular Formula	C ₉ H ₁₉ NO ₃	N/A
Molecular Weight	189.25 g/mol	N/A
IUPAC Name	tert-butyl (3-hydroxypropyl) (methyl)carbamate	N/A
Synonyms	N-Boc-3-(methylamino)-1- propanol, (3-Hydroxy-propyl)- methyl-carbamic acid tert-butyl ester	[1]

Synthetic Application

While detailed, peer-reviewed experimental protocols for **tert-Butyl 3-hydroxypropylmethylcarbamate** are not widely available in public literature, its use as a reactant has been documented in patent literature. A specific application is described in patent WO2021188948A1, which details its use in the synthesis of intermediates for MDM2 degraders.

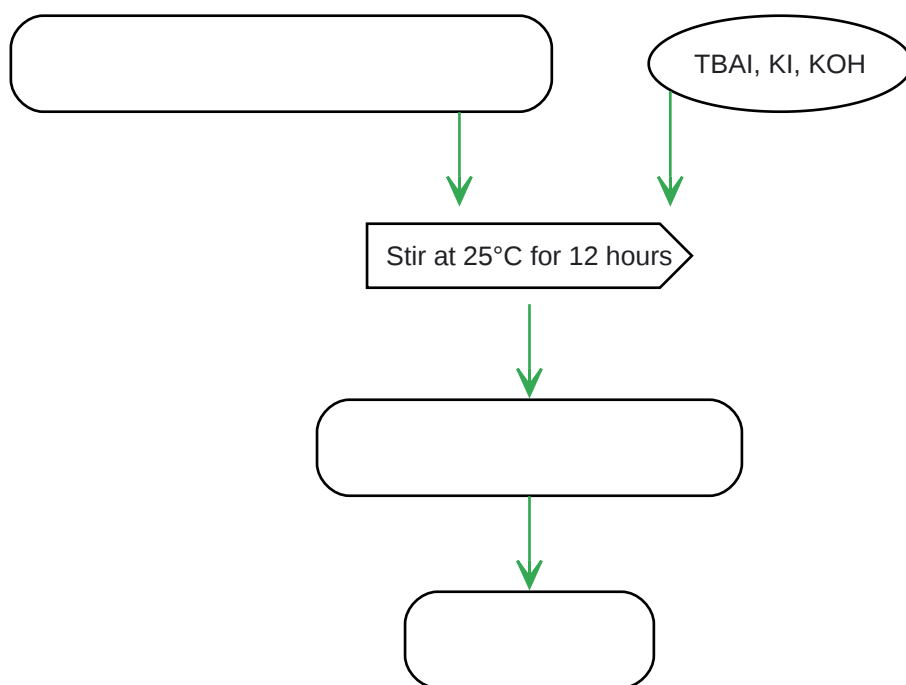
Experimental Protocol: Alkylation Reaction

The following protocol is adapted from the synthetic scheme described in patent WO2021188948A1. This reaction illustrates the utility of the hydroxyl group for further chemical modification.

Reaction:

To a solution of **tert-butyl 3-hydroxypropylmethylcarbamate** (CAS 98642-44-5) in tetrahydrofuran (THF), tetrabutylammonium iodide (TBAI) and potassium iodide (KI) are added. Subsequently, potassium hydroxide (KOH) is added to the mixture. The reaction is stirred at room temperature.[2]

Workflow:



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*Alkylation reaction workflow for **tert-Butyl 3-hydroxypropylmethylcarbamate**.*

Role in Drug Discovery and Development

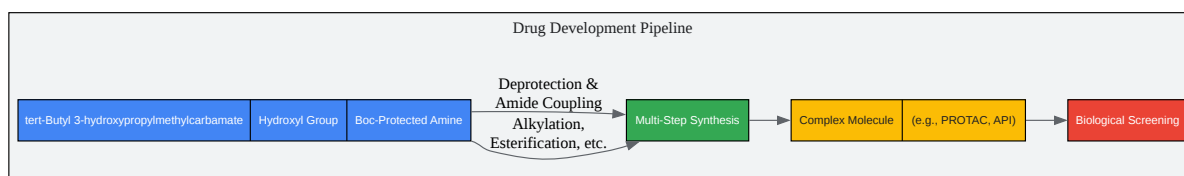
Specific biological activity or signaling pathway modulation by **tert-Butyl 3-hydroxypropylmethylcarbamate** has not been reported in the available literature. However, its structural motifs, namely the Boc-protected amine and the hydroxyl functional group, are common in molecules designed for pharmaceutical applications.

The N-Boc protecting group is crucial in multi-step organic syntheses, allowing for the selective masking of a reactive amine functionality while other parts of the molecule are modified. This group is stable under a wide range of reaction conditions but can be readily removed under acidic conditions.

Compounds of this class, N-Boc protected amino alcohols, serve as versatile building blocks in the synthesis of more complex molecules, including:

- Linkers for Proteolysis Targeting Chimeras (PROTACs): The aliphatic chain can be incorporated into the linker region of PROTACs, which are heterobifunctional molecules that induce the degradation of target proteins.

- **Pharmaceutical Intermediates:** The hydroxyl and protected amine groups allow for sequential reactions to build complex molecular scaffolds for a variety of therapeutic targets.
- **Peptide Synthesis:** Modified amino alcohols can be incorporated into peptides to introduce non-natural functionalities, potentially enhancing stability or activity.



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Conceptual role of N-Boc amino alcohols in drug development.

In summary, while direct biological data for **tert-Butyl 3-hydroxypropylmethylcarbamate** is scarce, its chemical structure positions it as a valuable intermediate for the synthesis of complex, biologically active molecules in the field of drug discovery. Researchers can leverage its functional groups for the construction of novel chemical entities.

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References

- 1. 98642-44-5|N-Boc-3-(methylamino)-1-propanol|BLD Pharm [bldpharm.com]
- 2. WO2021188948A1 - Mdm2 degraders and uses thereof - Google Patents [patents.google.com]

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